

Technical Guide: 1-(3-Propoxyphenyl)ethanone

Safety & Handling

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Compound of Interest

Compound Name: 1-(3-Propoxyphenyl)ethanone

CAS No.: 121704-77-6

Cat. No.: B1276270

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Executive Summary

1-(3-Propoxyphenyl)ethanone (CAS: 121704-77-6), also known as 3'-Propoxyacetophenone, is a functionalized aromatic ketone widely utilized as a versatile intermediate in organic synthesis and medicinal chemistry.^[1] Its structural motif—an acetophenone core with a meta-alkoxy substituent—makes it a critical building block for developing sodium channel blockers, anti-arrhythmic agents (structural analogs of propafenone), and functionalized polymers.

This guide provides a rigorous safety and handling framework. Given the limited specific toxicological data available in public registries for this exact CAS number, the safety protocols herein are derived from Structure-Activity Relationships (SAR) using closely related analogs (3'-methoxyacetophenone and acetophenone). This approach ensures a conservative, high-safety margin for researchers.

Chemical Identity & Physicochemical Profile^{[1][2][3]} ^{[4][5][6][7][8][9]}

Table 1: Chemical Specifications

Property	Data
IUPAC Name	1-(3-Propoxyphenyl)ethanone
CAS Number	121704-77-6
Molecular Formula	C ₁₁ H ₁₄ O ₂
Molecular Weight	178.23 g/mol
SMILES	<chem>CCCOC1=CC=CC(=C1)C(=O)C</chem>
Physical State	Liquid to Low-Melting Solid (Ambient)
Boiling Point (Est.)	260–270°C (at 760 mmHg)
Flash Point (Est.)	>110°C (Closed Cup) - Combustible
Solubility	Soluble in organic solvents (DCM, EtOAc, MeOH); Insoluble in water

Hazard Identification (GHS Classification)

Based on Read-Across from 3'-Methoxyacetophenone (CAS 586-37-8)

As a Senior Scientist, I categorize this substance under Warning severity. It is not spontaneously explosive or pyrophoric, but it poses significant irritation risks typical of alkyl-aryl ketones.

Signal Word:WARNING

Hazard Class	Category	Hazard Statement	Code
Acute Toxicity (Oral)	4	Harmful if swallowed. [2]	H302
Skin Corrosion/Irritation	2	Causes skin irritation. [3][4][2][5]	H315
Eye Damage/Irritation	2A	Causes serious eye irritation.[4][2]	H319
STOT - Single Exposure	3	May cause respiratory irritation.[6]	H335

Precautionary Principle: Treat as a potential skin sensitizer. Long-chain alkoxy acetophenones can penetrate the stratum corneum more effectively than their methoxy counterparts.

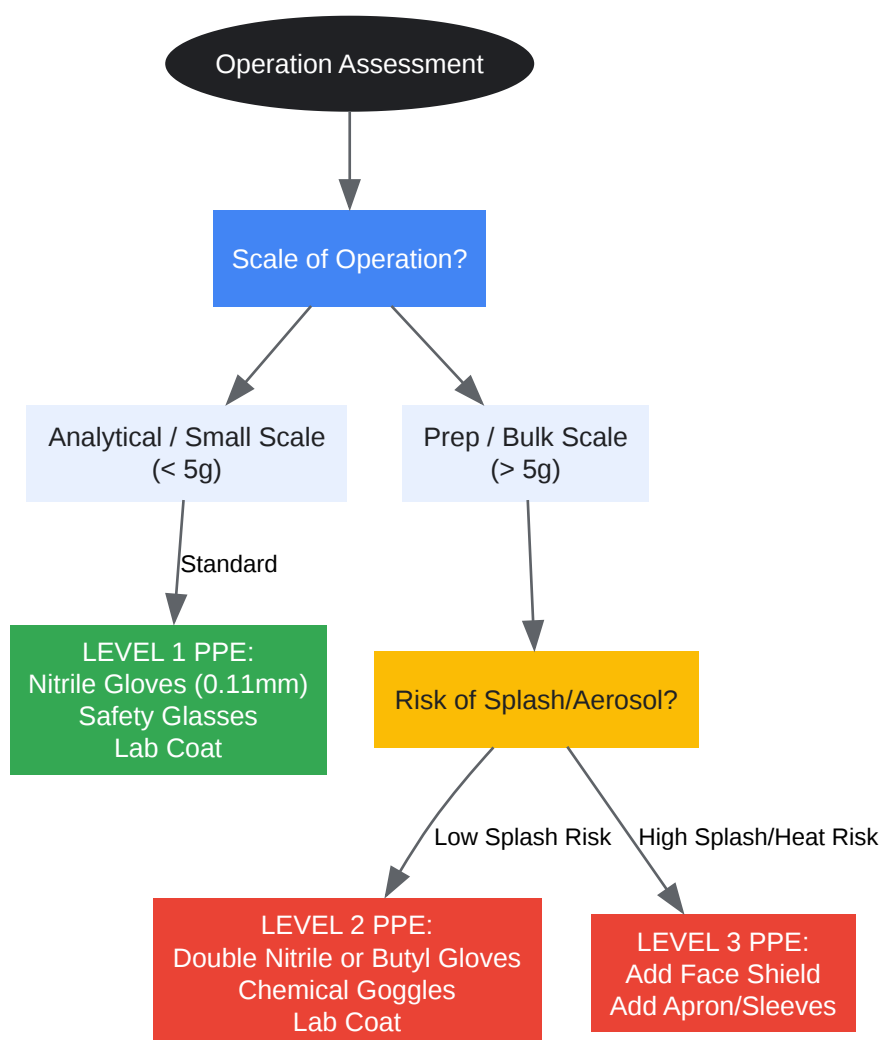
Safe Handling Protocols

Engineering Controls

- Fume Hood: Mandatory.[7] All open-vessel operations (weighing, transfer, reaction setup) must occur within a certified chemical fume hood operating at a face velocity of 80–100 fpm.
- Inert Atmosphere: While not strictly pyrophoric, the ketone alpha-position is susceptible to autoxidation over prolonged exposure to air. Store and handle under Nitrogen () or Argon () for purity retention.

Personal Protective Equipment (PPE) Decision Matrix

Effective safety is dynamic. Use the following logic flow to determine the required PPE based on your operational scale.



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Figure 1: Dynamic PPE selection logic based on operational scale and risk assessment.

Storage & Stability

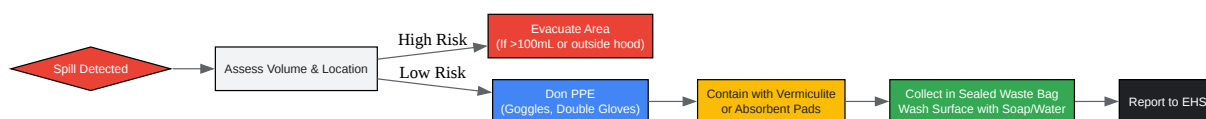
- Temperature: Store at 2–8°C (Refrigerated). While stable at room temperature, cooler storage prevents slow discoloration (oligomerization).
- Container: Amber glass vials with Teflon-lined caps. Avoid polyethylene (PE) for long-term storage as ketones can leach plasticizers.
- Incompatibility: Segregate from strong oxidizing agents (e.g.,

) and strong bases (which can induce aldol condensation).

Emergency Response & Waste Management

Spill Response Workflow

In the event of a spill, immediate and decisive action is required to prevent contamination spreading.



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Figure 2: Step-by-step spill response protocol ensuring personnel safety and containment.

First Aid Measures

- Eye Contact: Flush immediately with water for 15 minutes. Mechanism: Ketones defat the corneal epithelium; immediate dilution is critical to prevent opacity.
- Skin Contact: Wash with soap and water.[4][7] Do not use organic solvents (ethanol/acetone) to clean skin, as this enhances transdermal absorption.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[5][7] Call a poison control center.

Waste Disposal[13]

- Classification: Non-halogenated organic solvent waste.
- Protocol: Dissolve in a combustible solvent (e.g., acetone) and incinerate in a licensed chemical incinerator equipped with an afterburner and scrubber.

Synthesis & Application Context

Scientist-to-Scientist Note: **1-(3-Propoxyphenyl)ethanone** is rarely the end product. It is primarily a electrophilic scaffold. The ketone moiety is susceptible to nucleophilic attack (Grignard, Hydride reduction) or alpha-functionalization.

Common Reaction Workflow (Example): Alpha-Bromination To synthesize alpha-bromo ketones (useful for heterocycle synthesis), researchers often brominate this compound.

- Reagents:

in Glacial Acetic Acid or

in EtOAc.

- Safety Critical: The product of this reaction (an alpha-bromo ketone) is a potent lachrymator.
 - Rule: If converting **1-(3-Propoxyphenyl)ethanone** to its alpha-bromo derivative, treat the product as a tear gas agent. Handle only in a high-efficiency hood.

References

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- To cite this document: BenchChem. [Technical Guide: 1-(3-Propoxyphenyl)ethanone Safety & Handling]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1276270/docs#technical-guide-1-3-propoxyphenyl-ethanone-safety-handling\]](https://www.benchchem.com/product/b1276270/docs#technical-guide-1-3-propoxyphenyl-ethanone-safety-handling)

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